

# Norrubrofusarin: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *Norrubrofusarin*

Cat. No.: *B12390331*

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## Abstract

**Norrubrofusarin** is a naturally occurring naphtho- $\gamma$ -pyrone, a class of polyketide compounds known for their diverse biological activities. As an intermediate in the biosynthesis of other fungal metabolites, such as rubrofusarin, it holds significant interest for researchers in natural product chemistry, mycology, and drug discovery. This document provides a detailed technical guide on the chemical structure, properties, and biological significance of **Norrubrofusarin**, including available quantitative data and a key biosynthetic pathway.

## Chemical Structure and Identification

**Norrubrofusarin** is characterized by a tetracyclic ring system. Its formal chemical name is 5,6,8-trihydroxy-2-methyl-4H-benzo[g]chromen-4-one or 4,5,6-trihydroxy-2-methylbenzo[g]chromen-8-one.[1][2] The structure consists of a naphthoquinone core fused to a  $\gamma$ -pyrone ring, with a methyl group and three hydroxyl groups as substituents.

Identifier	Value
IUPAC Name	5,6,8-trihydroxy-2-methyl-4H-benzo[g]chromen-4-one
Molecular Formula	C <sub>14</sub> H <sub>10</sub> O <sub>5</sub> [1][2]
SMILES	<chem>CC1=CC(=O)C2=C(O1)C=C3C(=C2O)C(=CC=C3O)O</chem>
InChI	InChI=1S/C14H10O5/c1-6-2-9(16)13-11(19-6)4-7-3-8(15)5-10(17)12(7)14(13)18/h2-5,15,17-18H,1H3
InChIKey	ZJCMSTGEFBOMJO-UHFFFAOYSA-N
CAS Number	3566-98-1[2]

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **Norrubrofusarin**. The majority of the available data is computationally predicted.

Property	Value	Source
Molecular Weight	258.23 g/mol	PubChem[2]
XLogP3	2.5	PubChem (Computed)
Hydrogen Bond Donors	3	PubChem (Computed)
Hydrogen Bond Acceptors	5	PubChem (Computed)
Rotatable Bond Count	0	PubChem (Computed)
Topological Polar Surface Area	87.9 Å <sup>2</sup>	PubChem (Computed)
Heavy Atom Count	19	PubChem (Computed)

## Biological Activity

While extensive quantitative biological activity data for **Norrubrofusarin** is not readily available in the public domain, its structural similarity to other bioactive naphtho- $\gamma$ -pyrones suggests potential for various biological effects. A glycoside derivative, **Norrubrofusarin** 6- $\beta$ -gentiobioside, has been reported to exhibit antibacterial activity against *Staphylococcus aureus*. Further research is required to elucidate the specific bioactivities of **Norrubrofusarin** itself.

## Experimental Protocols

Detailed, publicly available experimental protocols for the specific isolation, synthesis, and biological evaluation of **Norrubrofusarin** are limited. General methodologies applicable to the study of similar natural products are outlined below.

## General Isolation and Purification from Fungal Cultures

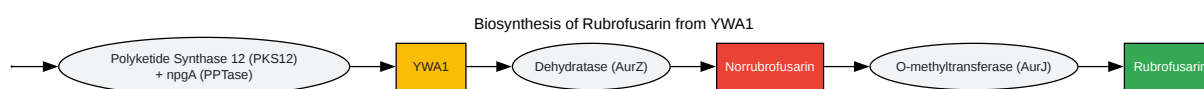
- **Cultivation:** The producing fungal strain is cultured in a suitable liquid or solid medium under optimized conditions to promote the production of secondary metabolites.
- **Extraction:** The fungal biomass and/or culture broth is extracted with an organic solvent such as ethyl acetate or methanol to isolate the crude secondary metabolites.
- **Chromatographic Separation:** The crude extract is subjected to a series of chromatographic techniques for purification. This typically involves:
  - **Column Chromatography:** Using silica gel or other stationary phases with a gradient of solvents (e.g., hexane, ethyl acetate, methanol) to fractionate the extract.
  - **High-Performance Liquid Chromatography (HPLC):** A C18 column with a mobile phase gradient of water and acetonitrile or methanol is commonly used for final purification. The elution of **Norrubrofusarin** can be monitored using a UV-Vis detector.
- **Structure Elucidation:** The purified compound's structure is confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1\text{H}$ ,  $^{13}\text{C}$ , COSY, HMQC, HMBC) and Mass Spectrometry (MS).

## General Methodology for Antibacterial Susceptibility Testing (Broth Microdilution)

- Preparation of Inoculum: A standardized suspension of the target bacterial strain is prepared in a suitable broth medium (e.g., Mueller-Hinton Broth).
- Serial Dilution: The test compound (**Norrubrofusarin**) is serially diluted in the broth medium in a 96-well microtiter plate to obtain a range of concentrations.
- Inoculation: Each well is inoculated with the standardized bacterial suspension.
- Incubation: The microtiter plate is incubated at the optimal temperature for the growth of the bacterium for a specified period (e.g., 18-24 hours).
- Determination of Minimum Inhibitory Concentration (MIC): The MIC is determined as the lowest concentration of the compound that visibly inhibits the growth of the bacterium.

## Biosynthesis Pathway of Rubrofusarin

**Norrubrofusarin** is a key intermediate in the fungal biosynthetic pathway of Rubrofusarin. The following diagram illustrates the enzymatic steps involved in the conversion of the polyketide precursor to **Norrubrofusarin** and subsequently to Rubrofusarin, as elucidated in studies involving *Saccharomyces cerevisiae*.



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Caption: Enzymatic conversion of YWA1 to **Norrubrofusarin** and subsequently to Rubrofusarin.

## Conclusion

**Norrubrofusarin** represents a valuable scaffold in natural product chemistry. While its own biological activities are yet to be fully explored, its role as a key intermediate in fungal biosynthetic pathways makes it a significant target for synthetic biology and metabolic engineering efforts. Further research into the isolation, synthesis, and bioactivity of **Norrubrofusarin** is warranted to unlock its full potential for applications in medicine and biotechnology.

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## References

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